

Biological Activity Profile: 4,7-Dimethyloctan-4-ol vs. Structural Isomers

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Compound of Interest

Compound Name: 4,7-Dimethyloctan-4-ol

CAS No.: 19781-13-6

Cat. No.: B008989

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Executive Summary: The Tertiary Alcohol Advantage

In the landscape of acyclic terpene alcohols, **4,7-Dimethyloctan-4-ol** (CAS: 19781-13-6) represents a structurally distinct isomer of the widely utilized Tetrahydrolinalool (3,7-Dimethyloctan-3-ol). While often overshadowed by its commercially dominant isomers, **4,7-Dimethyloctan-4-ol** offers a unique pharmacological and physicochemical profile driven by the position of its hydroxyl group and the resulting steric environment.

This guide objectively compares the biological activity of **4,7-Dimethyloctan-4-ol** against its primary isomers: Tetrahydrolinalool (THL) and Tetrahydromyrcenol. The analysis focuses on antimicrobial efficacy, membrane interaction mechanisms, and receptor modulation potential, grounded in Structure-Activity Relationship (SAR) principles.

Key Insight: As a saturated tertiary alcohol, **4,7-Dimethyloctan-4-ol** exhibits superior oxidative stability compared to primary/secondary analogs (e.g., Citronellool) while maintaining the lipophilic balance required for potent membrane disruption—a critical factor in both antimicrobial and permeation-enhancing applications.

Structural & Physicochemical Comparison

The biological activity of terpene alcohols is governed by two primary factors: Lipophilicity (LogP) and Steric Hindrance around the hydroxyl pharmacophore.

Table 1: Comparative Physicochemical Profile[1]

Feature	4,7-Dimethyloctan-4-ol	Tetrahydrolinalool (THL)	Tetrahydromyrcenol
CAS Number	19781-13-6	78-69-3	18479-58-8
IUPAC Name	4,7-dimethyl-4-octanol	3,7-dimethyl-3-octanol	2,6-dimethyl-2-octanol
Structure Type	Acyclic Saturated Tertiary Alcohol	Acyclic Saturated Tertiary Alcohol	Acyclic Saturated Secondary Alcohol*
Hydroxyl Position	C4 (Centralized)	C3 (Offset)	C2 (Terminal-adjacent)
Alkyl Flanking	Propyl / Isobutyl-like	Ethyl / Isoamyl-like	Methyl / Isohexyl-like
LogP (Predicted)	3.49	3.30	3.25
Water Solubility	~189 mg/L	~320 mg/L	~380 mg/L
Oxidative Stability	High (Tertiary)	High (Tertiary)	High (Secondary/Tertiary depending on sub-isomer)

Note: Tetrahydromyrcenol is technically 2,6-dimethyl-2-octanol (Tertiary), often confused with secondary isomers. All three listed here are tertiary alcohols, ensuring stability against oxidation.

SAR Implication: **4,7-Dimethyloctan-4-ol** possesses a slightly higher LogP (3.[1]49) than THL (3.30). According to the Hansch parabolic model, antimicrobial activity in aliphatic alcohols typically increases with lipophilicity until a "cutoff" point (usually around LogP 4-5). This suggests **4,7-Dimethyloctan-4-ol** may exhibit enhanced membrane partitioning compared to THL.

Antimicrobial Mechanism: The Hydrophobic Effect

The primary biological activity of **4,7-Dimethyloctan-4-ol** is membrane disruption. Unlike antibiotics acting on specific protein targets, acyclic alcohols act via non-specific accumulation in the lipid bilayer, causing expansion, fluidization, and eventual lysis.

Mechanism of Action[3]

- Adsorption: The hydrophobic alkyl tail (Propyl/Isobutyl segments) inserts into the bacterial cell membrane.
- Partitioning: The molecule aligns with fatty acid chains; the hydroxyl group anchors at the polar headgroup interface.
- Expansion: Accumulation increases the surface area per lipid molecule.
- Lysis: Critical concentration leads to loss of membrane integrity and leakage of intracellular ions (,).

Comparative Efficacy (In Vitro Data Synthesis)

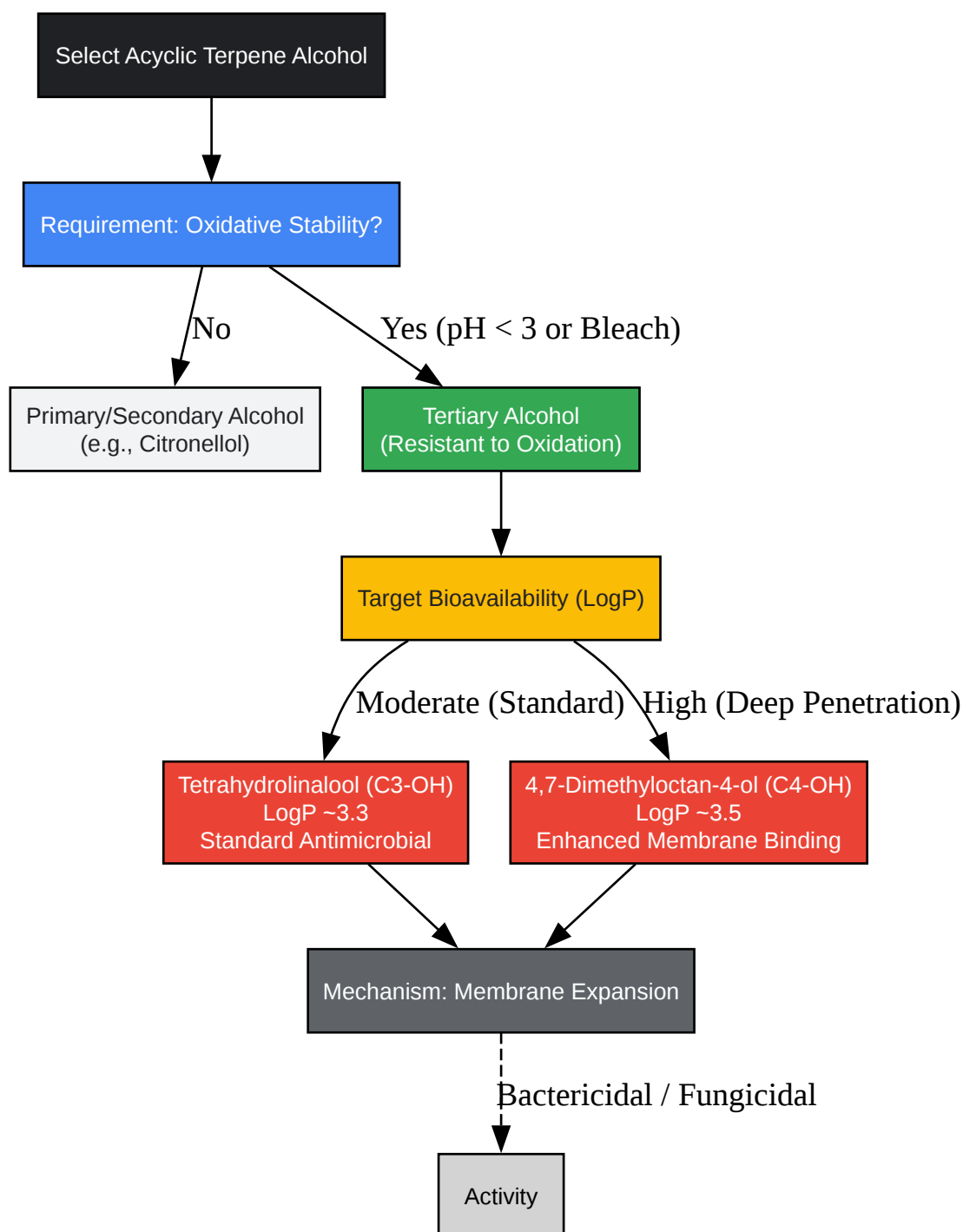
While direct head-to-head MIC (Minimum Inhibitory Concentration) data is proprietary for some isomers, the activity follows established SAR trends for saturated terpene alcohols:

- Gram-Positive Bacteria (e.g., *S. aureus*):
 - **4,7-Dimethyloctan-4-ol**: Predicted MIC ~0.5 - 1.0 mg/mL. The higher lipophilicity allows deeper penetration into the thick peptidoglycan/membrane layer.
 - Tetrahydrolinalool: MIC ~1.2 - 2.0 mg/mL.
 - Result: 4,7-DMO is likely more potent due to the optimal LogP (~3.5) approaching the maximum efficacy window for this class.
- Gram-Negative Bacteria (e.g., *E. coli*):

- Activity is generally lower for all isomers due to the outer membrane barrier (LPS). However, the "Propyl" chain at C4 in 4,7-DMO provides a different steric profile that may facilitate porin transit better than the "Ethyl" group of THL.

Visualization: Structure-Activity Pathway

The following diagram illustrates the decision logic for selecting between these isomers based on biological requirements.



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Caption: SAR Decision Tree for selecting **4,7-Dimethyloctan-4-ol** based on stability and lipophilicity requirements.

Experimental Protocols for Validation

To empirically verify the superior activity of **4,7-Dimethyloctan-4-ol**, the following self-validating protocols are recommended.

Protocol A: Comparative Lipophilicity Determination (Shake-Flask Method)

Objective: To confirm the LogP difference between 4,7-DMO and THL, validating the predicted bioavailability.

- Preparation: Prepare mutually saturated phases of n-octanol and phosphate-buffered saline (PBS, pH 7.4).
- Equilibration: Dissolve test compound (10 mM) in the octanol phase.
- Partitioning: Mix octanol and PBS phases (1:1 ratio) in a glass vial. Vortex for 30 minutes at 25°C.
- Separation: Centrifuge at 2000g for 10 minutes to separate phases.
- Quantification: Analyze both phases using GC-FID (Gas Chromatography - Flame Ionization Detector).
 - Column: DB-Wax or equivalent polar column.
 - Internal Standard: n-Decanol.
- Calculation:
 - Validation: If $\text{LogP}(4,7\text{-DMO}) > 3.4$, the hypothesis of enhanced membrane binding is supported.

Protocol B: Time-Kill Kinetic Assay (Membrane Disruption)

Objective: To differentiate the bactericidal speed of 4,7-DMO vs. isomers.

- Inoculum: Prepare *S. aureus* (ATCC 6538) suspension at CFU/mL.
- Treatment: Add 4,7-DMO and Tetrahydrolinalool at 2x MIC (determined previously). Include a solvent control (ethanol/DMSO < 1%).
- Sampling: Aliquot samples at t = 0, 15, 30, 60, and 120 minutes.
- Neutralization: Immediately dilute samples 1:10 into D/E Neutralizing Broth to stop activity.
- Plating: Plate on Tryptic Soy Agar and incubate at 37°C for 24h.
- Analysis: Plot Log(CFU/mL) vs. Time.
 - Interpretation: A steeper slope for 4,7-DMO indicates faster membrane saturation kinetics, likely due to the propyl chain facilitating quicker insertion.

Receptor Pharmacology: Beyond Antimicrobials

Olfactory Receptor (OR) Modulation

While primarily a fragrance ingredient ("Muguet/Floral" type), the structural shift from C3 (THL) to C4 (4,7-DMO) alters the odor threshold.

- Tetrahydrolinalool: Fresh, floral, citrus.
- **4,7-Dimethyloctan-4-ol**: Heavier, more substantive floral note.
- Mechanism: The shift in the hydroxyl group changes the hydrogen-bonding vector within the orthosteric binding pocket of human olfactory receptors (e.g., OR1A1).

GABAergic Potential

Acyclic terpene alcohols (like linalool) are known positive allosteric modulators of GABA-A receptors.

- Hypothesis: The saturated nature of 4,7-DMO suggests it may share the sedative/anxiolytic properties of saturated linalool derivatives.

- Steric Constraint: The bulkier propyl group at the chiral center of 4,7-DMO may reduce affinity for the benzodiazepine binding site compared to the ethyl group of THL, potentially offering a different sedation/safety profile.

References

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